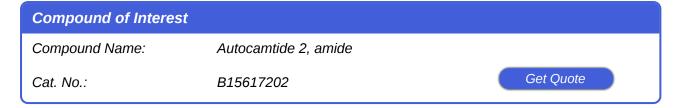


What is the amino acid sequence of Autocamtide 2, amide?

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An In-Depth Technical Guide to Autocamtide 2, Amide

This guide provides a detailed overview of **Autocamtide 2, amide**, a key synthetic peptide substrate utilized in the study of Calcium/Calmodulin-Stimulated Protein Kinase (CaMK) signaling pathways. It is intended for researchers, scientists, and professionals involved in drug development and cellular signaling research.

Core Peptide Sequence and Structure

Autocamtide 2 is a highly selective substrate for the Ca2+/calmodulin-dependent protein kinase (CaMK) family.[1] The "amide" designation in "**Autocamtide 2, amide**" indicates the modification of the C-terminal carboxyl group to a carboxamide. This modification can increase the peptide's stability and alter its interaction with target enzymes.

The core amino acid sequence of Autocamtide 2 is presented below.

Table 1: Amino Acid Sequence of Autocamtide 2

Representation	Sequence	
One-Letter Code	KKALRRQETVDAL[2]	
Three-Letter Code	H-Lys-Lys-Ala-Leu-Arg-Arg-Gln-Glu-Thr-Val- Asp-Ala-Leu-OH[2]	



Note: For **Autocamtide 2, amide**, the C-terminal hydroxyl group (-OH) is replaced by an amide group (-NH2).

Physicochemical and Biological Properties

Autocamtide 2 is a synthetic peptide derived from the autophosphorylation site of CaMKII. Its specificity makes it an invaluable tool for dissecting the activity of this and related kinases.

Table 2: Key Properties of Autocamtide 2

Property	Value	Reference
Molecular Weight	1527.79 g/mol	[2]
Molecular Formula	C65H118N22O20	[2]
Primary Function	Substrate for CaMK family assays	[3][4]
Research Area	Protein Kinases and Phosphatases	[2]

Experimental Applications and Protocols

Autocamtide 2, amide is predominantly used as a substrate in in vitro kinase assays to measure the enzymatic activity of CaMKII and other members of the CaMK family. Below is a generalized protocol for a typical CaMKII activity assay.

Generalized CaMKII Kinase Assay Protocol

This protocol outlines the fundamental steps for measuring CaMKII activity using **Autocamtide 2, amide** as a substrate.

- Reaction Buffer Preparation: Prepare a kinase reaction buffer typically containing HEPES,
 MgCl₂, ATP (often radiolabeled with ³²P for detection), and Calmodulin.
- Enzyme Activation: Activate CaMKII by adding CaCl₂ to the reaction mixture to facilitate the calcium-calmodulin binding.



- Initiation of Reaction: Add **Autocamtide 2, amide** to the reaction mixture to initiate the phosphorylation reaction. A final concentration of 100 μM is often used.[4]
- Incubation: Incubate the reaction mixture at a controlled temperature (e.g., 30°C) for a specific duration (e.g., 10-30 minutes).
- Termination of Reaction: Stop the reaction by adding a quenching agent, such as a strong acid (e.g., phosphoric acid) or a chelating agent (e.g., EDTA) to sequester Mg²⁺ ions.
- Detection of Phosphorylation: Separate the phosphorylated peptide from the unphosphorylated peptide and ATP. This is commonly achieved by spotting the reaction mixture onto phosphocellulose paper, followed by washing steps.
- Quantification: Quantify the amount of incorporated phosphate, typically through scintillation counting for radiolabeled ATP, to determine the kinase activity.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for a CaMKII kinase assay using **Autocamtide 2, amide**.



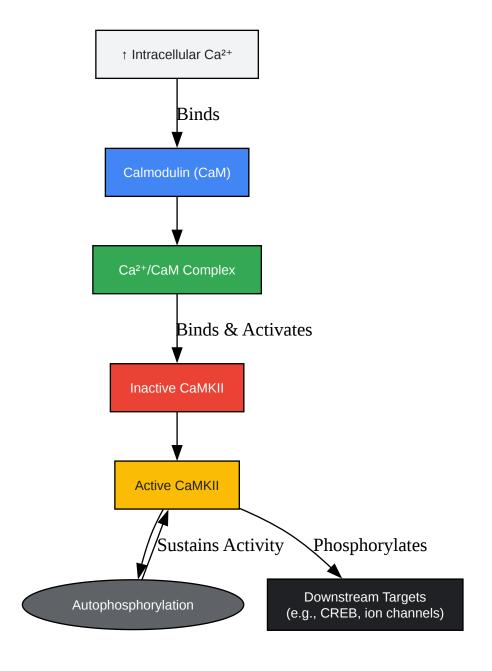
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Caption: Workflow for a CaMKII kinase assay.

Signaling Pathway Context

Autocamtide 2 mimics the autophosphorylation site of CaMKII, a critical event in calcium signaling pathways. The diagram below represents a simplified CaMKII activation pathway.





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Caption: Simplified CaMKII activation pathway.

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